

A Comprehensive Technical Guide to the Safe Handling of Diphenylsilane

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Compound of Interest

Compound Name: Diphenylsilane

Cat. No.: B1312307

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **diphenylsilane** (C₁₂H₁₂Si), a versatile organosilicon compound used in various research and industrial applications, including as a precursor in the synthesis of silicone polymers and in organic synthesis.^[1] Adherence to stringent safety protocols is paramount when working with this chemical to mitigate potential hazards.

Section 1: Chemical and Physical Properties

Diphenylsilane is a colorless liquid.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1 for easy reference. Understanding these properties is the first step in a thorough risk assessment.

| Property | Value | Source |
|-------------------|---|-----------|
| Molecular Formula | C ₁₂ H ₁₂ Si | [1][2][3] |
| Molecular Weight | 184.31 g/mol | [1][2][3] |
| CAS Number | 775-12-2 | [1][2][4] |
| Appearance | Colorless liquid | [1][2] |
| Odor | Odorless | [2] |
| Boiling Point | 95 - 97 °C / 13 mmHg | [5] |
| Flash Point | 98 °C (208.4 °F) - closed cup | [2][6] |
| Density | 0.993 g/mL at 25 °C | [5] |
| Solubility | Insoluble in water.[2] | [2] |
| Stability | Stable under normal conditions and in sealed containers under a dry inert atmosphere.[2][7] | [2][7] |

Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **diphenylsilane** is classified as a substance that causes skin irritation (Category 2) and serious eye irritation (Category 2).[2][4][8] It may also cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).[2][4][8]

Hazard Statements:

- H315: Causes skin irritation.[9]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[4][9]

The HMIS III rating indicates a moderate health hazard (2), meaning temporary or minor injury may occur.^[7]

Section 3: Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimizing exposure and ensuring a safe laboratory environment.

3.1 Personal Protective Equipment (PPE)

A robust PPE protocol is the first line of defense. The following should be worn at all times when handling **diphenylsilane**:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.^{[4][7][9]} Contact lenses should not be worn.^[7]
- **Hand Protection:** Neoprene or nitrile rubber gloves are recommended.^[7] Gloves must be inspected before use and changed immediately if contaminated.^[9]
- **Skin and Body Protection:** A lab coat or other suitable protective clothing should be worn.^[7] ^[9] In case of potential for significant exposure, fire/flammable resistant and impervious clothing may be necessary.^[9]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a chemical fume hood.^{[7][9]} If exposure limits are exceeded or irritation is experienced, a NIOSH-certified combination organic vapor/acid gas respirator should be used.^[7]

3.2 Engineering Controls

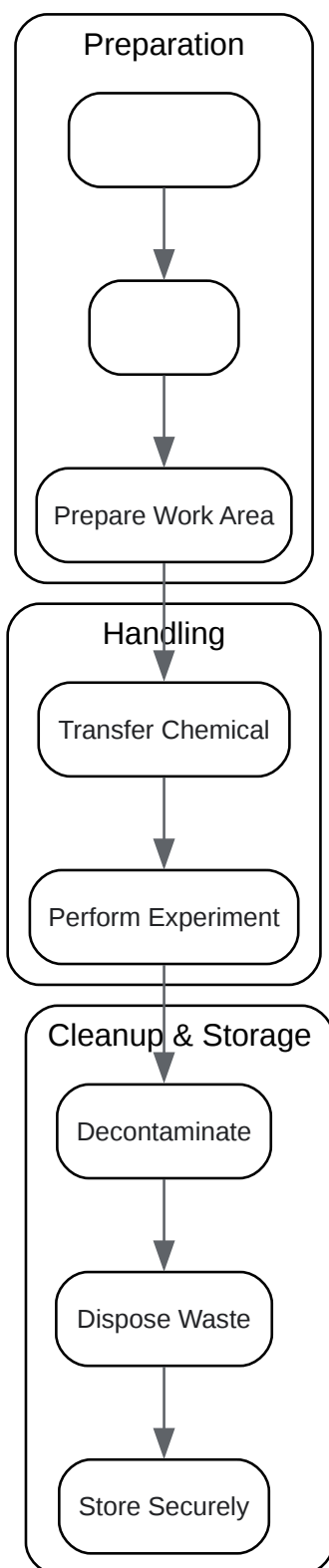
- **Ventilation:** A well-ventilated laboratory with local exhaust or a chemical fume hood is essential to prevent the accumulation of vapors.^{[7][9]}
- **Safety Stations:** Emergency eyewash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.^{[4][7]}

3.3 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[2][7][9]}

- Store under an inert atmosphere.[\[2\]](#)[\[4\]](#)
- Keep away from heat, sparks, and open flames.[\[7\]](#)
- Incompatible materials to avoid include strong oxidizing agents, alkalis, metal salts, and precious metals.[\[2\]](#)[\[4\]](#)[\[7\]](#) **Diphenylsilane** can generate small amounts of hydrogen gas when exposed to alkalis and protic materials (like water and alcohol) in combination with metal salts or precious metals.[\[7\]](#)

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **diphenylsilane** in a laboratory setting.

Section 4: Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

4.1 First-Aid Measures

| Exposure Route | First-Aid Protocol | Source |
|----------------|--|---|
| Inhalation | Remove the victim to fresh air and keep at rest in a comfortable position for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [4] [7] [9] | [4] [7] [9] |
| Skin Contact | Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation occurs. [4] [7] [9] | [4] [7] [9] |
| Eye Contact | Immediately flush eyes thoroughly with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical advice/attention. [2] [4] [7] | [2] [4] [7] |
| Ingestion | Clean mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical advice/attention. [2] [7] [9] | [2] [7] [9] |

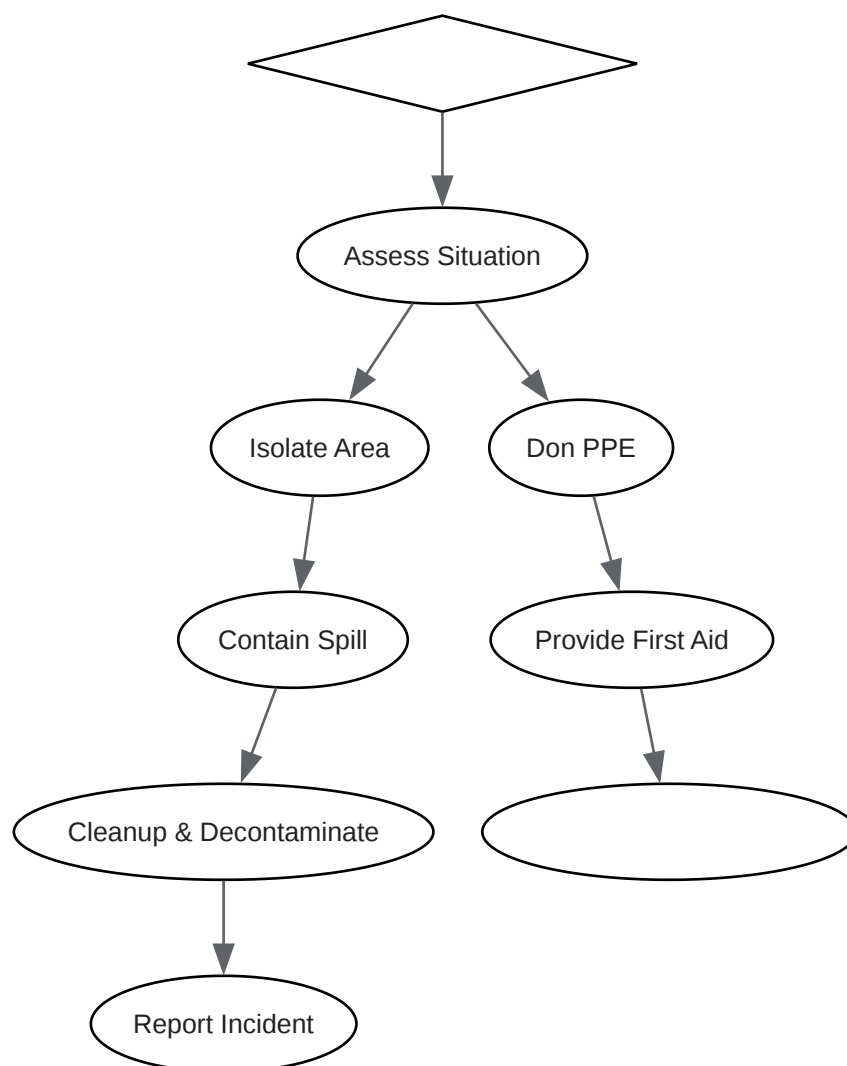
4.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical.[\[7\]](#)[\[9\]](#)
- Specific Hazards: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[\[7\]](#) Hazardous decomposition products include carbon monoxide, carbon dioxide, and silicon dioxide.[\[2\]](#)[\[4\]](#)
- Firefighter Protection: Do not enter the fire area without proper protective equipment, including a self-contained breathing apparatus (SCBA).[\[4\]](#)[\[7\]](#) Use water spray or fog to cool exposed containers.[\[7\]](#)

4.3 Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel.[\[7\]](#) Ensure adequate ventilation and wear appropriate PPE.[\[4\]](#)[\[9\]](#) Remove all sources of ignition.[\[9\]](#)
- Environmental Precautions: Prevent entry to sewers and public waters.[\[7\]](#)
- Containment and Cleanup: Clean up spills as soon as possible.[\[7\]](#) Soak up with an inert absorbent material (e.g., sand, silica gel, acid binder) and collect for disposal.[\[4\]](#) Use spark-proof tools and explosion-proof equipment for cleanup.[\[9\]](#)

Logical Relationship for Emergency Response



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Caption: Logical workflow for responding to an accidental exposure to **diphenylsilane**.

Section 5: Toxicological and Ecological Information

5.1 Toxicological Information

- Acute Toxicity: No acute toxicity information is available for this product.[2] It is classified based on its irritant properties.
- Skin Corrosion/Irritation: Causes skin irritation.[2][9]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][4]

- Respiratory or Skin Sensitization: No data available.[\[2\]](#)
- Germ Cell Mutagenicity: No data available.[\[2\]](#)
- Carcinogenicity: There are no known carcinogenic chemicals in this product.[\[2\]](#)
- Reproductive Toxicity: No data available.[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[2\]](#)[\[4\]](#)
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[\[2\]](#)
- Aspiration Hazard: Not classified.[\[7\]](#)

5.2 Ecological Information

- No known ecological damage is caused by this product.[\[7\]](#)
- It is not expected to be hazardous to the environment or non-degradable in wastewater treatment plants.[\[2\]](#)
- Due to its low water solubility, it is not likely to be mobile in the environment.[\[2\]](#)

Section 6: Disposal Considerations

- Waste materials should be disposed of in accordance with local, state, and federal regulations.[\[7\]](#)
- Incineration is a recommended method of disposal.[\[7\]](#)
- Avoid release to the environment.[\[7\]](#)

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **diphenylsilane**, minimizing risks to themselves and the environment. A thorough understanding of the substance's properties and potential hazards, coupled with diligent safety practices, is the cornerstone of responsible chemical research.

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